

Identity of "Antiproliferative Agent-11" is Ambiguous in Scientific Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Antiproliferative agent-11*

Cat. No.: *B12398155*

[Get Quote](#)

A definitive cross-resistance profile for a compound solely identified as "**Antiproliferative agent-11**" cannot be provided as the designation is not unique within published research. Multiple distinct chemical entities have been referred to as compound "11" in various studies investigating potential anticancer agents.

Initial literature searches reveal that the identifier "**Antiproliferative agent-11**" or "compound 11" has been assigned to different molecules in unrelated studies, each with a unique mechanism of action and potential resistance profile. For instance, one study identifies a naphtho[2,1-b]thiophene derivative as compound 11, highlighting its selective activity against HeLa cells.^[1] Another unrelated research paper discusses 3-O-acetyl-11-keto- β -boswellic acid (AKBA), which also possesses antiproliferative properties and could be contextually referred to as an "antiproliferative agent."^[2]

Without a more specific chemical name, such as its IUPAC name, CAS number, or a reference to the specific publication in which it is described, it is impossible to accurately determine the compound of interest and subsequently research its cross-resistance profile with other agents.

To proceed with a comprehensive comparison guide that meets the user's core requirements, further clarification on the precise identity of "**Antiproliferative agent-11**" is necessary. Once the specific compound is identified, a detailed analysis of its cross-resistance, including relevant experimental data, protocols, and signaling pathways, can be conducted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antiproliferative activity and mode of action analysis of novel amino and amido substituted phenanthrene and naphtho[2,1-b]thiophene derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antiproliferative and cell cycle arrest potentials of 3-O-acetyl-11-keto- β -boswellic acid against MCF-7 cells in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Identity of "Antiproliferative Agent-11" is Ambiguous in Scientific Literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12398155#antiproliferative-agent-11-cross-resistance-profile-with-other-agents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com